

Application Notes and Protocols for 6-Acetamidohexanoic Acid Solubility

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Compound of Interest

Compound Name: 6-Acetamidohexanoic acid

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the solubility of **6-Acetamidohexanoic acid** (also known as N-acetyl-epsilon-caproic acid) in Dimethyl Sulfoxide (DMSO) and other common laboratory solvents. This document includes tabulated solubility data, detailed experimental protocols for solubility determination, and a workflow diagram to guide researchers in their experimental design.

Quantitative Solubility Data

The solubility of **6-Acetamidohexanoic acid** can vary significantly depending on the solvent and the experimental conditions (e.g., kinetic vs. thermodynamic measurement). The following table summarizes the available quantitative and qualitative solubility data.

Solvent	Solubility	Method/Conditions	Source
Dimethyl Sulfoxide (DMSO)	1.8 mg/mL (10.39 mM)	Kinetic Solubility	[1][2]
100 mg/mL (577.33 mM)	Thermodynamic Solubility (Requires ultrasonication)	[3]	
Water	Soluble (Specific quantitative data not available)	Based on the high solubility of the related compound 6-aminohexanoic acid (50 mg/mL)[4]	-
Methanol	Slightly Soluble (Specific quantitative data not available)	Based on qualitative data for the related compound 6-aminohexanoic acid[5][6]	-
Ethanol	Slightly Soluble (Specific quantitative data not available)	Based on qualitative data for the related compound 6-aminohexanoic acid[6]	-
Acetone	Practically Insoluble (Specific quantitative data not available)	Based on qualitative data for the related compound 6-aminohexanoic acid[5]	-
Acetonitrile	Data not available	-	-

Note on DMSO Solubility: The significant difference in reported DMSO solubility values (1.8 mg/mL vs. 100 mg/mL) is likely due to the different methodologies used for determination. The lower value typically represents the kinetic solubility, which is a high-throughput screening method where a concentrated stock of the compound in DMSO is diluted into an aqueous buffer. The higher value likely represents the thermodynamic solubility, which is the true

equilibrium solubility achieved by allowing an excess of the solid to equilibrate with the solvent over a longer period, often with the aid of sonication to break down aggregates.

Experimental Protocols for Solubility Determination

Two standard methods for determining the solubility of a compound are the kinetic and thermodynamic shake-flask methods.

Protocol for Kinetic Solubility Determination

This method is a rapid assessment of solubility, often used in early-stage drug discovery.

Objective: To determine the concentration at which a compound, initially dissolved in DMSO, precipitates when diluted into an aqueous buffer.

Materials:

- **6-Acetamidohexanoic acid**
- Dimethyl Sulfoxide (DMSO), anhydrous
- Phosphate-Buffered Saline (PBS), pH 7.4
- 96-well microtiter plates (UV-transparent for UV-Vis analysis)
- Multichannel pipette
- Plate shaker
- UV-Vis spectrophotometer or HPLC system

Procedure:

- **Stock Solution Preparation:** Prepare a 10 mM stock solution of **6-Acetamidohexanoic acid** in DMSO.
- **Serial Dilution:** In a 96-well plate, perform a serial dilution of the stock solution with DMSO to create a range of concentrations (e.g., 10 mM down to 0.01 mM).

- Addition to Aqueous Buffer: To a new 96-well plate, add a fixed volume of PBS (e.g., 198 μ L).
- Compound Addition: Using a multichannel pipette, transfer a small volume (e.g., 2 μ L) from the DMSO serial dilution plate to the PBS plate. This will result in a final DMSO concentration of 1%.
- Incubation: Seal the plate and shake at room temperature (approximately 25°C) for 2 hours.
- Precipitate Detection (Qualitative): Visually inspect the wells for any precipitate formation.
- Concentration Measurement (Quantitative):
 - UV-Vis Spectrophotometry: Measure the absorbance of each well at the wavelength of maximum absorbance for **6-Acetamidohexanoic acid**. The highest concentration that does not show a significant increase in light scattering (due to precipitate) is considered the kinetic solubility.
 - HPLC Analysis: Centrifuge the plate to pellet any precipitate. Carefully take an aliquot of the supernatant and analyze the concentration using a validated HPLC method. The highest concentration measured in a clear supernatant corresponds to the kinetic solubility.

Protocol for Thermodynamic (Equilibrium) Solubility Determination (Shake-Flask Method)

This method determines the true equilibrium solubility of a compound.

Objective: To determine the saturation concentration of **6-Acetamidohexanoic acid** in a specific solvent at a constant temperature.

Materials:

- **6-Acetamidohexanoic acid** (solid)
- Solvent of interest (e.g., DMSO, water, ethanol)
- Glass vials with screw caps

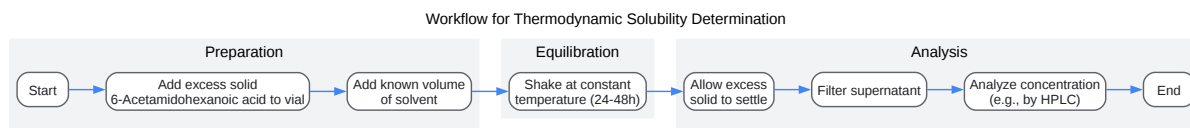
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (0.22 μm)
- HPLC system with a suitable column and detector (e.g., UV-Vis)

Procedure:

- **Sample Preparation:** Add an excess amount of solid **6-Acetamidohexanoic acid** to a glass vial. The excess solid is crucial to ensure that saturation is reached.
- **Solvent Addition:** Add a known volume of the desired solvent to the vial.
- **Equilibration:** Tightly cap the vial and place it on an orbital shaker in a temperature-controlled environment (e.g., 25°C or 37°C). Shake the mixture for an extended period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vial to stand undisturbed to let the excess solid settle.
- **Sample Collection:** Carefully withdraw a sample of the supernatant.
- **Filtration:** Immediately filter the sample through a 0.22 μm syringe filter to remove any remaining solid particles.
- **Dilution:** Dilute the filtered supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
- **Concentration Analysis:** Quantify the concentration of **6-Acetamidohexanoic acid** in the diluted sample using a validated HPLC method.
- **Calculation:** Calculate the original solubility by multiplying the measured concentration by the dilution factor.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for determining the thermodynamic solubility of **6-Acetamidohexanoic acid** using the shake-flask method.



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Caption: Thermodynamic Solubility Workflow.

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